

Safety Data Sheet (SDS) & Handling Guide: 6-Chloro-4-ethoxyquinazoline[1][2]

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Compound of Interest

Compound Name: 6-Chloro-4-ethoxyquinazoline

CAS No.: 7505-75-1

Cat. No.: B12043495

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CAS Number: 7505-75-1 Formula: $C_{10}H_9ClN_2O$ Molecular Weight: 208.64 g/mol Synonyms: 4-Ethoxy-6-chloroquinazoline; Quinazoline, 6-chloro-4-ethoxy-[1][2]

Part 1: Introduction & Strategic Context

The "Why" of Safety: Molecular Integrity in Drug Discovery

In the high-stakes environment of kinase inhibitor development (specifically EGFR and VEGFR targets), **6-Chloro-4-ethoxyquinazoline** represents a critical structural motif. While often encountered as a stable intermediate or a solvolysis product of the more reactive 4-chloroquinazoline, its handling requires a nuanced understanding of heterocyclic electrophilicity.

Unlike simple organic solvents, this compound possesses a "masked" reactivity at the C-4 position. The ethoxy group, while less labile than a chloride, can still undergo nucleophilic aromatic substitution (

) or hydrolysis under acidic conditions. Therefore, safety protocols must protect not just the scientist, but the integrity of the molecule itself.

Scientific Rationale for this Guide: This document deviates from standard generic SDS templates by integrating synthetic causality. We do not just say "Avoid Moisture"; we explain that moisture converts this intermediate into the thermodynamically stable (and often useless) 6-chloro-4(3H)-quinazolinone, ruining the stoichiometry of subsequent coupling reactions.

Part 2: Hazard Identification & Toxicology (Read-Across Analysis)

Note: Specific toxicological data for CAS 7505-75-1 is limited. The following assessment utilizes Read-Across Methodology based on structural analogs (6-Chloro-4-hydroxyquinazoline and 4-Chloro-6,7-dimethoxyquinazoline).

GHS Classification (Inferred)

Hazard Class	Category	Hazard Statement	Code
Skin Corrosion/Irritation	Category 2	Causes skin irritation.	H315
Serious Eye Damage/Irritation	Category 2A	Causes serious eye irritation.	H319
STOT - Single Exposure	Category 3	May cause respiratory irritation.	H335
Acute Toxicity (Oral)	Category 4*	Harmful if swallowed.	H302

*Conservative estimate based on quinazoline scaffold biological activity.

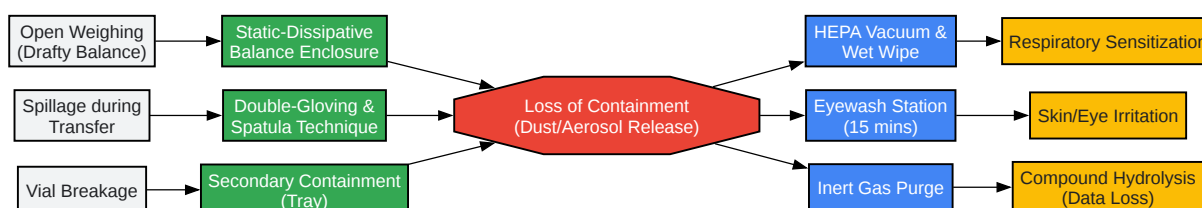
Structural Alerts & Mechanism of Toxicity

- Kinase Inhibition Potential:** The quinazoline core is a privileged scaffold for ATP-competitive inhibition. Systemic exposure may inadvertently target endogenous kinases (e.g., EGFR), leading to skin rash or gastrointestinal distress.

- Electrophilic Reactivity: The C-4 position is electron-deficient. Upon contact with biological nucleophiles (proteins/DNA), it may form covalent adducts, leading to sensitization.

Part 3: Risk Assessment & Control Strategy (The Bowtie Model)

The following diagram illustrates the Bowtie Risk Assessment for handling **6-Chloro-4-ethoxyquinazoline**, mapping threats to consequences and defining barriers.



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Figure 1: Bowtie Risk Assessment Model linking hazards (left) to consequences (right) via specific barriers.

Part 4: Handling & Storage Protocol

The "Dry Chain" Storage Protocol

Why? The ethoxy group at C-4 is susceptible to acid-catalyzed hydrolysis. Ambient moisture, combined with trace acidic impurities (often present in laboratory air), can degrade the compound to 6-Chloro-4-hydroxyquinazoline, rendering it inactive for

reactions.

- Primary Container: Amber glass vial with a PTFE-lined septum cap.
- Atmosphere: Argon or Nitrogen backfill (Essential).

- Temperature: 2–8°C (Refrigerate). Allow to warm to Room Temperature (RT) in a desiccator before opening to prevent condensation.

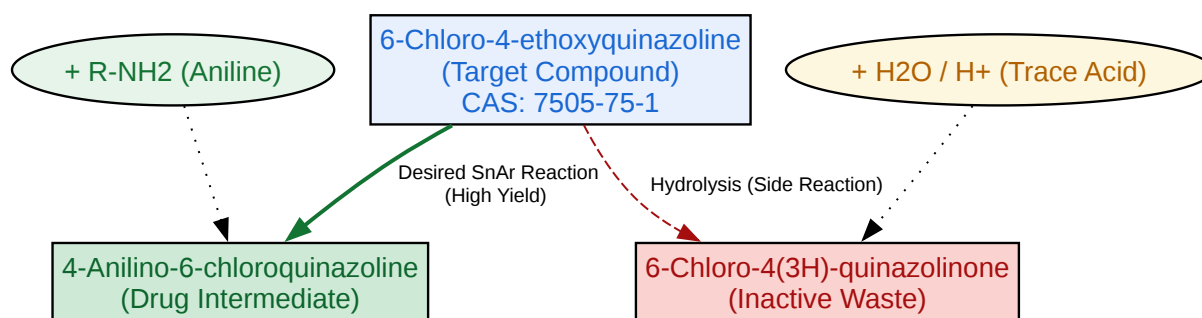
Step-by-Step Handling Workflow

Objective: Transfer 500 mg for a reaction without exposure or degradation.

- Preparation:
 - Don PPE: Nitrile gloves (double layer recommended), lab coat, safety glasses.
 - Engineering Control: Verify Fume Hood face velocity > 0.5 m/s.
 - Static Control: Use an anti-static gun on the vial and spatula if humidity is <30%.
- Weighing (The "Closed Loop"):
 - Do not weigh directly on the open bench.
 - Tare the receiving flask (with septum) inside the hood.
 - Open the source vial only inside the hood.
 - Transfer solid using a clean, dry stainless steel spatula.
 - Self-Validation Step: Immediately recap the source vial. If the cap threads look powdery, wipe with a Kimwipe dampened with ethanol before sealing to ensure a tight seal.
- Solubilization:
 - Add solvent (e.g., DMSO, DMF, or Ethanol) via syringe through the septum if possible.
 - If adding solid to a reactor, use a powder funnel and rinse the funnel immediately with solvent.

Chemical Stability & Reactivity Diagram

The following diagram details the chemical fate of the molecule if mishandled, providing the "causality" for the strict moisture controls.



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Figure 2: Reaction vs. Degradation pathways. Moisture leads to the inactive quinazolinone (red path).

Part 5: Emergency Response & Waste Disposal

Spill Management

- Minor Spill (< 1g):
 - Isolate: Alert nearby personnel.
 - Neutralize: Cover with wet paper towels (dampened with water/surfactant) to prevent dust generation.
 - Clean: Scoop up wet slurry into a hazardous waste bag.
 - Decontaminate: Wipe surface with 1N NaOH (to hydrolyze potential residues to the less toxic hydroxy-derivative) followed by water.

First Aid

- Eye Contact: Rinse cautiously with water for 15 minutes. Remove contact lenses. Seek medical attention (alkoxyquinazolines can be severe irritants).
- Skin Contact: Wash with soap and water. Do not use ethanol (may enhance absorption).

- Inhalation: Move to fresh air. If wheezing occurs, facilitate medical monitoring for sensitization.

Disposal (Environmental Compliance)

- Classification: Hazardous Chemical Waste (Halogenated Organic).
- Protocol: Dissolve in a combustible solvent (Acetone/Ethanol) and place in the "Halogenated Organic Waste" stream.
- Prohibition: Do NOT dispose of down the drain. Quinazoline derivatives can be toxic to aquatic life (read-across from 4-chloroaniline derivatives).

References

- PubChem. (2025).[3] Compound Summary: **6-Chloro-4-ethoxyquinazoline** (CAS 7505-75-1).[1][2][4][5] National Library of Medicine. [Link](#)[6]
- Sigma-Aldrich. (2025). Product Specification: **6-Chloro-4-ethoxyquinazoline** AldrichCPR. Merck KGaA. [Link](#)
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- Alabaster, V. A., et al. (1987). "2,4-Diamino-6,7-dimethoxyquinazolines. 2. 2-(4-Carbamoylpiperidino) derivatives as alpha 1-adrenoceptor antagonists." Journal of Medicinal Chemistry, 30(6), 999-1003. (Provides context on quinazoline handling and biological activity). [Link](#)

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